

Application Note: Mass Spectrometry Fragmentation Analysis of 3-(2- Hydroxyethoxy)phenol

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Compound of Interest

Compound Name: 3-(2-Hydroxyethoxy)phenol

Cat. No.: B041959

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Abstract

This application note provides a detailed guide to the mass spectrometric fragmentation pattern of **3-(2-Hydroxyethoxy)phenol**, a molecule of interest in pharmaceutical and material science research. Understanding the fragmentation behavior of this bifunctional molecule, which incorporates phenolic, ether, and primary alcohol moieties, is critical for its unambiguous identification and structural elucidation in complex matrices. This document outlines the theoretical basis for its fragmentation pathways under common ionization techniques, presents a detailed experimental protocol for its analysis, and offers insights for data interpretation. The methodologies described herein are designed for researchers, scientists, and drug development professionals requiring robust analytical characterization of small molecules.

Introduction

3-(2-Hydroxyethoxy)phenol (C₈H₁₀O₃, MW: 154.16 g/mol) is a small organic molecule featuring a phenol, an aliphatic ether, and a primary alcohol functional group.^[1] The presence of these distinct chemical features results in a characteristic and predictable fragmentation pattern in mass spectrometry, which can be leveraged for its identification and quantification. Mass spectrometry is a powerful analytical technique used extensively in drug discovery and development for its high sensitivity and specificity.^{[2][3]} This note will focus on the fragmentation behavior of **3-(2-Hydroxyethoxy)phenol** under both electron ionization (EI) and

electrospray ionization (ESI), two of the most common ionization methods for small molecules.
[3]

The fragmentation of a molecule in a mass spectrometer is governed by the stability of the resulting ions and neutral losses. For **3-(2-Hydroxyethoxy)phenol**, we can anticipate fragmentation pathways characteristic of its constituent functional groups:

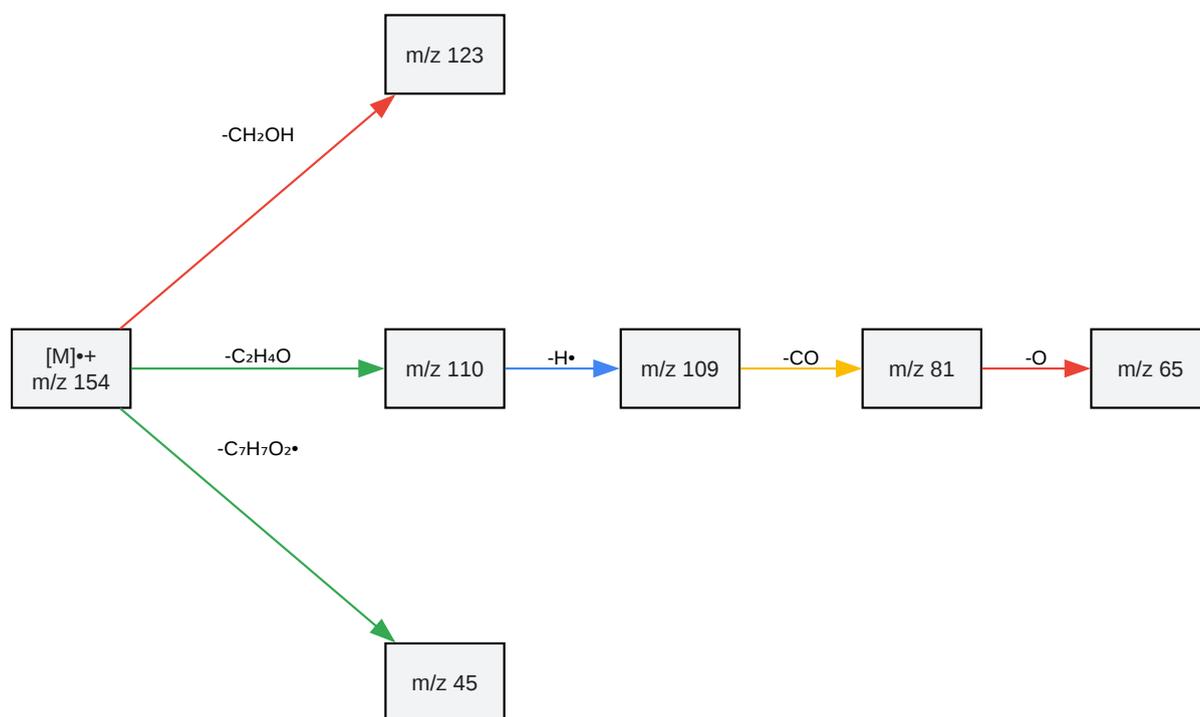
- **Phenolic Moiety:** Aromatic systems like phenol tend to form stable molecular ions.[4][5] Common fragmentations include the loss of carbon monoxide (CO) and cleavage of the bond between the aromatic ring and the substituent.[5][6]
- **Ether Linkage:** Ethers typically undergo α -cleavage, which is the cleavage of the C-C bond adjacent to the oxygen atom.[4][7] Aromatic ethers, in particular, show prominent molecular ions and can cleave at the β -bond relative to the aromatic ring.[4]
- **Alcohol Group:** Primary alcohols are known to undergo α -cleavage and dehydration, resulting in the loss of a water molecule (M-18).[8][9][10][11]

By synthesizing these known fragmentation behaviors, we can predict a detailed fragmentation pattern for **3-(2-Hydroxyethoxy)phenol**.

Predicted Fragmentation Pathway of 3-(2-Hydroxyethoxy)phenol

The fragmentation of **3-(2-Hydroxyethoxy)phenol** is expected to proceed through several key pathways, initiated by the removal of an electron to form the molecular ion $[M]^{+\bullet}$ at m/z 154. The proposed fragmentation scheme is depicted below, followed by a detailed explanation of the major fragment ions.

Visualization of the Fragmentation Pathway



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Caption: Proposed EI fragmentation pathway of **3-(2-Hydroxyethoxy)phenol**.

Interpretation of Key Fragment Ions

m/z	Proposed Structure/Formula	Formation Pathway	Supporting Rationale
154	$[C_8H_{10}O_3]^{\bullet+}$	Molecular Ion	The intact molecule after ionization. Aromatic compounds often show a distinct molecular ion peak.[4][5]
123	$[C_7H_7O_2]^{\bullet+}$	Loss of CH_2OH (31 Da)	α -cleavage at the primary alcohol, leading to the loss of a hydroxymethyl radical. This is a common fragmentation for primary alcohols.[8][9]
110	$[C_6H_6O_2]^{\bullet+}$	Cleavage of the ether bond with hydrogen rearrangement	Benzylic cleavage with rearrangement can lead to the formation of a dihydroxybenzene radical cation. An isomer of the target molecule, 2-(2-Hydroxyethoxy)phenol, shows a prominent peak at m/z 110.[12]
109	$[C_6H_5O_2]^+$	Loss of a hydrogen radical from the m/z 110 fragment	Subsequent loss of a hydrogen atom to form a more stable cation.
81	$[C_5H_5O]^+$	Loss of CO (28 Da) from m/z 109	A characteristic fragmentation of phenolic compounds is the loss of carbon

monoxide from the aromatic ring.[5][6]

Further fragmentation of the ring structure. Loss of the hydroxyl radical from a phenol-like fragment can also lead to this ion.[6]

65

 $[C_5H_5]^+$

Loss of an oxygen atom from m/z 81

45

 $[C_2H_5O]^+$

Cleavage of the ether bond

α -cleavage at the ether linkage, leading to the formation of a stable oxonium ion. This is a characteristic fragment for ethoxy groups.[7][8]

Experimental Protocol: Mass Spectrometric Analysis

This section outlines a general protocol for the analysis of **3-(2-Hydroxyethoxy)phenol** using Liquid Chromatography-Mass Spectrometry (LC-MS) with an Electrospray Ionization (ESI) source, a common setup for the analysis of polar small molecules in pharmaceutical and biological matrices.[13][14]

Sample Preparation

- **Standard Solution:** Prepare a 1 mg/mL stock solution of **3-(2-Hydroxyethoxy)phenol** in methanol.
- **Working Solutions:** Serially dilute the stock solution with an appropriate solvent mixture (e.g., 50:50 acetonitrile:water) to prepare working standards in the range of 1 ng/mL to 1 μ g/mL.
- **Matrix Samples:** For analysis in complex matrices (e.g., plasma, urine), perform a suitable extraction such as protein precipitation, liquid-liquid extraction, or solid-phase extraction to remove interferences.[15]

LC-MS/MS Instrumentation and Conditions

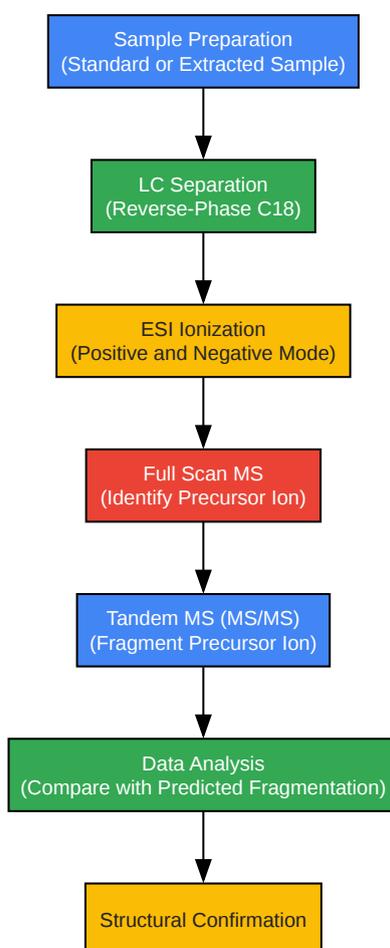
- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μm) is suitable for separating this polar analyte.
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A typical gradient would start at 5% B, ramp to 95% B over 5-10 minutes, hold for 2 minutes, and then re-equilibrate at 5% B.
- Flow Rate: 0.3-0.5 mL/min.
- Injection Volume: 1-5 μL .
- Mass Spectrometer: A tandem mass spectrometer (e.g., triple quadrupole or Q-TOF) equipped with an ESI source.
- Ionization Mode: ESI in both positive and negative modes should be evaluated to determine the optimal ionization efficiency. Phenolic compounds often ionize well in negative mode.[\[13\]](#)
[\[16\]](#)[\[17\]](#)
- Source Parameters:
 - Capillary Voltage: 3-4 kV
 - Source Temperature: 120-150 $^{\circ}\text{C}$
 - Desolvation Temperature: 350-450 $^{\circ}\text{C}$
 - Nebulizer Gas (N_2): 3-5 bar
 - Drying Gas (N_2): 8-12 L/min
- MS/MS Analysis:

- Select the precursor ion ($[M+H]^+$ or $[M-H]^-$) in the first quadrupole.
- Apply a range of collision energies (e.g., 10-40 eV) in the collision cell (with argon as the collision gas) to induce fragmentation.
- Scan for product ions in the third quadrupole to generate the MS/MS spectrum.

Data Acquisition and Processing

- Acquire full scan MS data to identify the precursor ion of **3-(2-Hydroxyethoxy)phenol**.
- Perform product ion scans on the selected precursor to obtain the MS/MS fragmentation pattern.
- Process the data using the instrument's software to identify and integrate peaks.
- Compare the experimentally obtained fragmentation pattern with the predicted pattern to confirm the identity of the compound.

Workflow for Structural Confirmation



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Caption: Experimental workflow for the structural confirmation of **3-(2-Hydroxyethoxy)phenol**.

Conclusion

The mass spectrometric fragmentation of **3-(2-Hydroxyethoxy)phenol** is characterized by a combination of pathways typical for phenols, ethers, and alcohols. The key fragmentation events include the loss of the hydroxymethyl group, cleavage of the ether linkage, and loss of carbon monoxide from the aromatic ring. By utilizing the detailed protocol provided in this application note, researchers can confidently identify and structurally characterize **3-(2-Hydroxyethoxy)phenol** in various samples. The predictive framework for fragmentation serves as a valuable tool for interpreting mass spectral data and enhances the reliability of analytical results in research and development settings.

References

- Brown, D. (n.d.). Mass spectrum of phenol C₆H₆O fragmentation pattern of m/z m/e ions for analysis and identification of phenol. Doc Brown's Advanced Organic Chemistry Revision Notes. Retrieved from [\[Link\]](#)
- Chemistry Steps. (n.d.). Mass Spectrometry of Alcohols. Retrieved from [\[Link\]](#)
- LibreTexts Chemistry. (2024). 12.3: Mass Spectrometry of Some Common Functional Groups. Retrieved from [\[Link\]](#)
- Chad's Prep. (2018, September 20). 14.6b Fragmentation Patterns of Alkyl Halides, Alcohols, and Amines | Mass Spectrometry. Retrieved from [\[Link\]](#)
- Chemistry!!! Not Mystery. (2013, December 16). Fragmentation pattern and mass spectra of Alcohols. Retrieved from [\[Link\]](#)
- LibreTexts Chemistry. (2023, August 29). Mass Spectrometry - Fragmentation Patterns. Retrieved from [\[Link\]](#)
- Sperling, D., & Spittler, G. (2002). Determination of phenolic compounds in rose hip (*Rosa canina*) using liquid chromatography coupled to electrospray ionisation tandem mass spectrometry and diode-array detection. *Rapid communications in mass spectrometry* : RCM, 16(7), 655–662. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Fragmentation (mass spectrometry). Retrieved from [\[Link\]](#)
- Springer Nature. (n.d.). Mass Spectrometry Protocols and Methods. Retrieved from [\[Link\]](#)
- Organic Spectroscopy International. (2015, July 2). MASS SPECTRUM OF ETHERS. Retrieved from [\[Link\]](#)
- The Organic Chemistry Tutor. (2020, August 19). Mass Spectrometry of Aliphatic Ethers. YouTube. Retrieved from [\[Link\]](#)
- Problems in Chemistry. (2023, January 25). Mass Spectrometry Part 4-Fragmentation in Ethers. YouTube. Retrieved from [\[Link\]](#)

- de Souza, L. M., et al. (2016). Structural Study of Phenolic Acids by Triple Quadrupole Mass Spectrometry with Electrospray Ionization in Negative Mode and H/D Isotopic Exchange. *Journal of the Brazilian Chemical Society*, 27(1), 159-167. Retrieved from [[Link](#)]
- ECHIMICA. (2020, December 16). Mass Spectroscopy Lecture 5: Fragmentation of Phenol. YouTube. Retrieved from [[Link](#)]
- Chemistry Wallah. (2023, January 26). Mass Fragmentation of Aromatic Compounds and Phenols/ Mass spectrometry. YouTube. Retrieved from [[Link](#)]
- LibreTexts Chemistry. (2023, January 14). 17.12: Spectroscopy of Alcohols and Phenols. Retrieved from [[Link](#)]
- Adam, M., et al. (2002). Determination of phenolic compounds in rose hip (*Rosa canina*) using liquid chromatography coupled to electrospray ionisation tandem mass spectrometry and diode-array detection. *Rapid Communications in Mass Spectrometry*, 16(7), 655-662. Retrieved from [[Link](#)]
- Tecan. (n.d.). How to choose a small molecule extraction method and develop a protocol for LC-MSMS sample prep. The Blog. Retrieved from [[Link](#)]
- Zhang, Y., & Li, H. (2015). Mass Spectrometry in Small Molecule Drug Development. *Pharmaceutical Bioprocessing*, 3(5), 375-384. Retrieved from [[Link](#)]
- Martinović, L. S., et al. (2021). MS/MS fragmentation of phenolic acids in electrospray ionization in negative mode (ESI⁻) shown on two exemplars: (A) 3,4-dihydroxybenzoic acid (3,4-DHBA) and (B) caffeic acid (hydroxybenzoic phenolic acid). ResearchGate. Retrieved from [[Link](#)]
- IT Medical Team. (n.d.). Isolation and identification of Phenolic compounds by HPLC and E. Retrieved from [[Link](#)]
- Du, T., et al. (2024). Fragmentation Patterns of Phenolic C-Glycosides in Mass Spectrometry Analysis. *Molecules*, 29(13), 2953. Retrieved from [[Link](#)]
- Royal Society of Chemistry. (n.d.). Methodology for Accurate Mass Measurement of Small Molecules. Retrieved from [[Link](#)]

- SlideShare. (2013, February 7). Mass Spectrometry analysis of Small molecules. Retrieved from [\[Link\]](#)
- Bartmess, J. E. (2023). Electron ionization fragmentation studies for a series of 4-methoxymethylene benzoate esters. *Journal of the American Society for Mass Spectrometry*, 34(12), 2735-2742. Retrieved from [\[Link\]](#)
- Vékey, K., et al. (2019). An Organic Chemist's Guide to Electrospray Mass Spectrometric Structure Elucidation. *Mass spectrometry reviews*, 38(1), 3-23. Retrieved from [\[Link\]](#)
- Le, T. H., et al. (2014). Elucidation of electron ionization mass spectrometric fragmentation pathways of trimethylsilyl ether derivatives of vicinal diols deriving from haplamine by collision-induced dissociation gas chromatography/tandem mass spectrometry and ¹⁸O labelling. *Rapid communications in mass spectrometry : RCM*, 28(9), 1004-1010. Retrieved from [\[Link\]](#)
- Vessecchi, R., et al. (2016). Fragmentation reactions using electrospray ionization mass spectrometry: an important tool for the structural elucidation and characterization of synthetic and natural products. *RSC Advances*, 6(6), 4647-4677. Retrieved from [\[Link\]](#)
- Vessecchi, R., et al. (2015). Fragmentation reactions using electrospray ionization mass spectrometry: An important tool for the structural elucidation and characterization of synthetic and natural products. *RSC Advances*, 5(129), 106809-106834. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). Phenol, 3-(2-hydroxyethoxy)-. Substance Details - SRS. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 2-(2-Hydroxyethoxy)phenol. PubChem. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Phenol. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- PubChemLite. (n.d.). 2-(2-hydroxyethoxy)phenol (C8H10O3). Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Phenol, 2-ethoxy-. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)

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Sources

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 2. Mass Spectrometry Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 3. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 4. ORGANIC SPECTROSCOPY INTERNATIONAL: MASS SPECTRUM OF ETHERS [orgspectroscopyint.blogspot.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. mass spectrum of phenol C₆H₆O C₆H₅OH fragmentation pattern of m/z m/e ions for analysis and identification of phenol image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. Mass Spectrometry of Alcohols - Chemistry Steps [chemistrysteps.com]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. youtube.com [youtube.com]
- 11. Chemistry!!! Not Mystery : Fragmentation pattern and mass spectra of Alcohols [chemistrynotmystery.com]
- 12. 2-(2-Hydroxyethoxy)phenol | C₈H₁₀O₃ | CID 78519 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. scielo.br [scielo.br]
- 14. itmedicalteam.pl [itmedicalteam.pl]
- 15. tecan.com [tecan.com]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]

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